

achieving equilibrium in aniline water two-phase system

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Compound of Interest

Compound Name: Aniline water

CAS No.: 179938-55-7

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Technical Support Center: The Aniline-Water System

This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting advice and frequently asked questions regarding the aniline-water two-phase system.

Frequently Asked Questions (FAQs)

Q1: What defines the aniline-water two-phase system?

A1: The aniline-water system is a classic example of partial miscibility. At room temperature, aniline and water are only slightly soluble in each other.^[1] When mixed, they form two distinct liquid layers: one saturated with aniline in water and the other with water in aniline.^[2] As the temperature increases, the mutual solubility of the two liquids rises until they become completely miscible in all proportions, forming a single homogeneous phase.^[3]

Q2: Why are aniline and water only partially miscible?

A2: Aniline possesses a polar amino group (-NH₂) capable of forming hydrogen bonds with water, which promotes solubility.[1][4] However, it also has a large, nonpolar benzene ring (-C₆H₅) which is hydrophobic.[1][4] The hydrophobic nature of the benzene ring dominates, limiting its overall solubility in water. Similarly, the polarity of water limits its solubility in the largely nonpolar aniline.

Q3: What is the Critical Solution Temperature (CST) for the aniline-water system?

A3: The Critical Solution Temperature (CST), also known as the Upper Consolute Temperature (UCT), is the maximum temperature at which a two-phase region exists for a mixture of two partially miscible liquids.[5][6] Above the CST, aniline and water are completely miscible in all proportions, forming a single liquid phase.[6] For the pure aniline-water system, the CST is approximately 168°C (441 K) at atmospheric pressure.

Q4: What information does the mutual solubility curve provide?

A4: The mutual solubility curve is a phase diagram that plots temperature against the composition of the mixture.[3] The area inside the curve represents the conditions (temperature and composition) where the system exists as two separate liquid phases in equilibrium. The area outside the curve represents the region of complete miscibility where only a single phase exists. The peak of this curve corresponds to the Critical Solution Temperature.[3]

Troubleshooting Guide

Q1: I am heating my aniline-water mixture, but it's not becoming a single phase. What's wrong?

A1: This issue can arise from several factors:

- **Temperature:** You may not have reached the miscibility temperature for your specific composition. For compositions far from the critical composition, the temperature required for complete miscibility can be significantly higher than the CST.
- **Impurities:** The presence of impurities can significantly alter the mutual solubility and the CST.[6] Ionic impurities (salts) dissolved in the water phase can raise the CST, making it harder to achieve a single phase.

- **Incorrect Composition:** Ensure your mass or volume fractions of aniline and water are accurate. An error in preparation can shift the required temperature for miscibility.

Q2: The transition from a turbid mixture to a clear solution is ambiguous. How can I get a more precise reading?

A2: Observing the exact point of miscibility can be challenging.

- **Control Heating/Cooling Rate:** Heat and cool the sample very slowly (e.g., less than 1°C per minute) near the transition point. Rapid temperature changes can lead to over- or under-shooting the equilibrium temperature.
- **Ensure Proper Agitation:** Stir the mixture continuously and gently. This ensures thermal equilibrium throughout the sample and prevents localized temperature differences. Without stirring, one part of the solution might become miscible while another remains turbid.
- **Improve Observation:** Use a well-lit background and view the sample at a right angle to the light source. The disappearance of the last trace of turbidity marks the miscibility temperature.

Q3: My measured Critical Solution Temperature is different from the literature value. Why?

A3: A discrepancy between your experimental CST and the established value is a common issue.

- **Purity of Reagents:** This is the most common cause. Aniline is particularly susceptible to oxidation and darkens on exposure to air and light, indicating impurity formation.^[7] Use freshly distilled, pure aniline for best results.^[5] The presence of any substance not part of the binary system (e.g., salts, organic solvents) can alter the CST.^[6]
- **System Pressure:** The CST is dependent on pressure, although this effect is generally small unless experiments are conducted at significantly different altitudes or pressures.
- **Measurement Errors:** Calibrate your thermometer. Ensure the thermometer bulb is fully immersed in the mixture but not touching the walls of the test tube to get an accurate reading of the liquid's temperature.

Q4: Upon cooling, my mixture forms a persistent emulsion instead of two clear layers. What should I do?

A4: Emulsion formation can be caused by contaminants acting as surfactants or by rapid cooling.

- **Check for Contamination:** Ensure your glassware is scrupulously clean. Traces of detergents or other substances can stabilize emulsions.
- **Slow Cooling:** Allow the mixture to cool slowly and without agitation through the phase separation temperature.
- **Centrifugation:** If a persistent emulsion forms, gentle centrifugation can often help break it and separate the two phases.

Data Presentation

Table 1: Mutual Solubility of Aniline in Water and Water in Aniline at Various Temperatures

Temperature (°C)	Solubility of Aniline in Water (wt %)	Solubility of Water in Aniline (wt %)
25	3.7	5.2
50	4.4	6.8
90	6.4	10.1
120	9.8	16.5
150	17.5	28.0
168 (CST)	30.5	30.5

Note: These are representative values compiled from various sources describing the aniline-water phase diagram. Actual experimental values may vary slightly.

Table 2: Qualitative Effect of Impurities on the Critical Solution Temperature (CST) of the Aniline-Water System

Type of Impurity	Solubility	Effect on CST	Rationale
Ionic Salt (e.g., NaCl)	Soluble in water, insoluble in aniline	Increases	The salt sequesters water molecules, reducing the water's ability to dissolve aniline, thus requiring a higher temperature to achieve miscibility. [6][8]
Organic Compound (e.g., Ethanol)	Soluble in both aniline and water	Decreases	The third component acts as a blending agent, increasing the mutual solubility of aniline and water, thus lowering the temperature needed for miscibility.[9]
Organic Compound (e.g., Naphthalene)	Soluble in aniline, insoluble in water	Increases	The impurity dissolves in the aniline layer, reducing the aniline's capacity to dissolve water, thereby raising the CST.

Experimental Protocols

Protocol: Determination of the Mutual Solubility Curve and CST (Synthetic Method)

This protocol outlines the synthetic method, where known compositions of aniline and water are heated until a single phase is formed and then cooled to observe the temperature of phase separation.

Materials:

- Pure aniline (freshly distilled recommended)

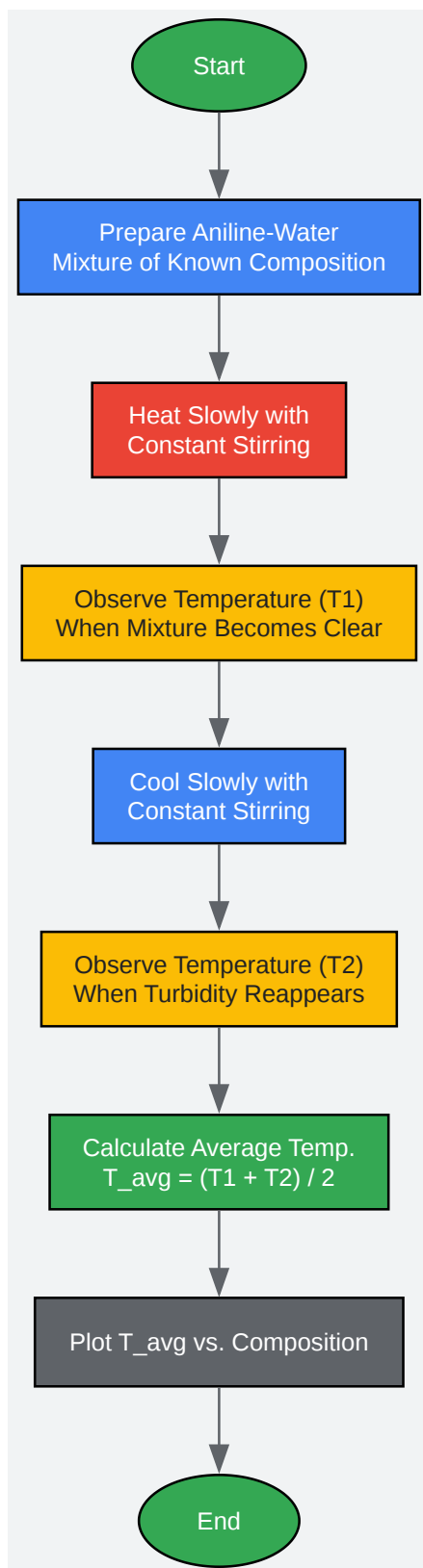
- Distilled or deionized water
- Set of large, sealable test tubes or boiling tubes
- Calibrated thermometer (-10°C to 200°C range)
- Heating apparatus (water bath for $T < 100^{\circ}\text{C}$, oil or glycerol bath for $T > 100^{\circ}\text{C}$)
- Stirring mechanism (e.g., wire loop stirrer, magnetic stirrer)
- Pipettes or burettes for accurate liquid measurement

Procedure:

- **Safety First:** Handle aniline in a well-ventilated fume hood. Aniline is toxic and can be absorbed through the skin.[2] Wear appropriate personal protective equipment (gloves, safety goggles, lab coat).
- **Prepare Mixtures:** Prepare a series of aniline-water mixtures with varying compositions by weight (e.g., 10%, 20%, 30%,..., 90% aniline) in separate, labeled test tubes. Accurately weigh the amounts of aniline and water for each composition.
- **Heating:** Place a test tube containing a mixture into the heating bath. Insert the thermometer and stirrer into the mixture, ensuring the thermometer bulb is submerged.
- **Observe Miscibility:** Begin heating the bath slowly while continuously stirring the mixture. The initially turbid mixture will become clear and homogeneous at the miscibility temperature. Record this temperature (T1).
- **Observe Phase Separation:** Remove the test tube from the heating bath and allow it to cool slowly while still stirring. Observe the temperature at which the clear solution first becomes turbid. This indicates phase separation. Record this temperature (T2).
- **Average Temperature:** The equilibrium temperature for that composition is the average of T1 and T2.
- **Repeat:** Repeat steps 3-6 for all prepared compositions.

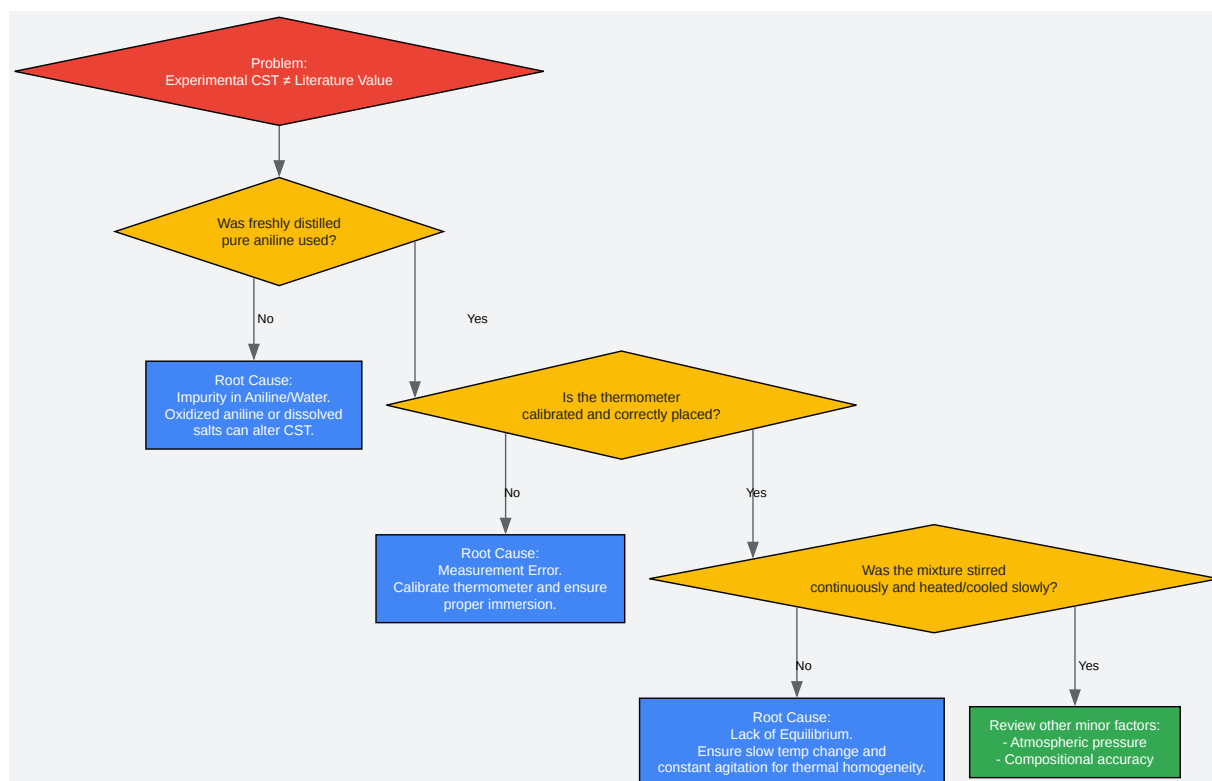
- Plot Data: Construct a graph by plotting the average miscibility temperature ($^{\circ}\text{C}$) on the y-axis against the weight percent of aniline on the x-axis.
- Determine CST: Draw a smooth curve through the data points. The maximum temperature on this curve is the Critical Solution Temperature (CST).

Visualizations



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Caption: Experimental workflow for determining miscibility temperature.



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Caption: Troubleshooting logic for inaccurate CST measurements.

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